

Spectroscopic and Physicochemical Characterization of Lauric Acid, Barium Cadmium Salt: A Technical Guide

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Compound of Interest

Compound Name: *Lauric acid, barium cadmium salt*

Cat. No.: *B099828*

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Introduction

Lauric acid, a saturated fatty acid, and its metal salts are of significant interest across various industrial and research applications, including their use as stabilizers, lubricants, and in the formulation of various materials. The mixed barium cadmium salt of lauric acid, in particular, has been utilized as a heat stabilizer for polyvinyl chloride (PVC). Understanding the spectroscopic and physicochemical properties of this compound is crucial for quality control, formulation development, and for predicting its behavior in different matrices.

This technical guide provides a comprehensive overview of the available spectroscopic data for **lauric acid, barium cadmium salt**. Due to the limited availability of direct spectroscopic data for the mixed metal salt, this document compiles and analyzes data for the individual components—barium laurate and cadmium laurate—to provide a predictive framework for the properties of the mixed salt. Detailed experimental protocols for the synthesis and spectroscopic analysis of such metal carboxylates are also presented.

Physicochemical Properties

Property	Value	Source
Chemical Name	Lauric acid, barium cadmium salt	[1]
Synonyms	Barium cadmium laurate, Dodecanoic acid, barium cadmium salt	[2]
CAS Number	15337-60-7	
Molecular Formula	$C_{12}H_{24}O_2 \cdot xBa \cdot xCd$	
Molecular Weight	450.06 g/mol (representative)	[2]

Spectroscopic Data

Direct experimental spectroscopic data for the mixed barium cadmium laurate is not readily available in the public domain. Therefore, this section provides a summary of the spectroscopic data for the individual metal salts, barium laurate and cadmium laurate, which can serve as a reference for the characterization of the mixed salt.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique to characterize metal carboxylates, as the position of the carboxylate (COO^-) stretching bands is sensitive to the nature of the metal ion and the coordination geometry.

Table 1: Key IR Absorption Bands for Lauric Acid and its Barium and Cadmium Salts

Assignment	Lauric Acid (cm ⁻¹)	Cadmium Laurate (cm ⁻¹)	Barium Laurate (cm ⁻¹) (Predicted)
C=O Stretch (acid)	~1700	-	-
Asymmetric COO ⁻ Stretch (ν_{as})	-	~1540	~1520 - 1550
Symmetric COO ⁻ Stretch (ν_s)	-	~1420	~1400 - 1430
C-H Stretches	~2910, ~2850	~2910, ~2850	~2910, ~2850

Data for Cadmium Laurate is sourced from ResearchGate.[3][4] Predicted values for Barium Laurate are based on typical spectra of metal carboxylates.

The shift in the carboxylate stretching frequencies from the C=O stretch of the free acid is indicative of salt formation. The separation between the asymmetric and symmetric COO⁻ stretching frequencies ($\Delta\nu = \nu_{as} - \nu_s$) can provide insights into the coordination mode of the carboxylate group (ionic, bidentate, or bridging). For cadmium laurate, $\Delta\nu$ is approximately 120 cm⁻¹.

Raman Spectroscopy

Raman spectroscopy provides complementary information to IR spectroscopy, particularly for the C-C and C-H vibrational modes of the alkyl chain.

Table 2: Key Raman Bands for Lauric Acid and its Metal Salts (Predicted)

Assignment	Wavenumber (cm ⁻¹)
C-C Skeletal Stretches	~1060 - 1130
CH ₂ Twisting	~1295
CH ₂ Bending	~1440
C-H Stretches	~2800 - 3000

Predicted values are based on general spectra of fatty acids and their salts.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy of diamagnetic metal carboxylates can provide detailed information about the structure in solution. While cadmium has NMR active isotopes (^{111}Cd and ^{113}Cd), obtaining high-resolution spectra can be challenging. ^{13}C NMR is useful for probing the carboxylate carbon and the alkyl chain.

Table 3: Predicted ^{13}C NMR Chemical Shifts for Lauric Acid Salts

Carbon Atom	Predicted Chemical Shift (ppm)
C=O (carboxylate)	~180 - 185
C α (adjacent to COO $^-$)	~34 - 36
Alkyl Chain Carbons	~14 - 32
Terminal CH $_3$	~14

Predicted values are based on general data for fatty acids and metal carboxylates.

Mass Spectrometry

Mass spectrometry of metal salts of fatty acids can be complex due to their low volatility. Techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are typically employed. The resulting spectra would be expected to show peaks corresponding to the laurate anion and adducts with the metal ions.

Table 4: Expected Mass-to-Charge Ratios (m/z) in Mass Spectrometry

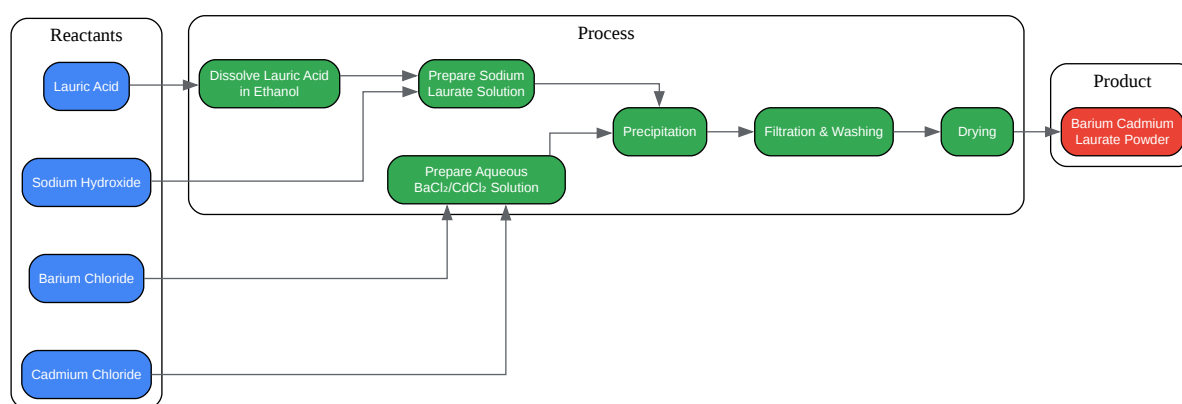
Ion	Expected m/z
Lauric Acid [M-H] $^-$	199.17
Barium Laurate [Ba(C $_{12}$ H $_{23}$ O $_2$) $_2$ - H] $^-$	535.25
Cadmium Laurate [Cd(C $_{12}$ H $_{23}$ O $_2$) $_2$ - H] $^-$	511.24

Calculated based on the most abundant isotopes.

Experimental Protocols

Synthesis of Barium Cadmium Laurate

A common method for the synthesis of mixed metal soaps is through a precipitation reaction.



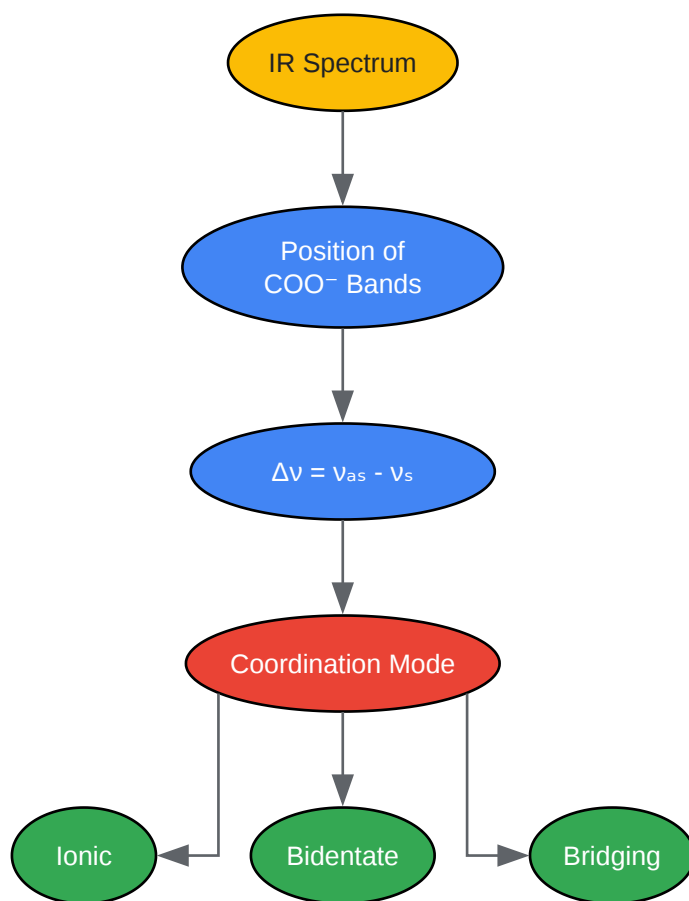
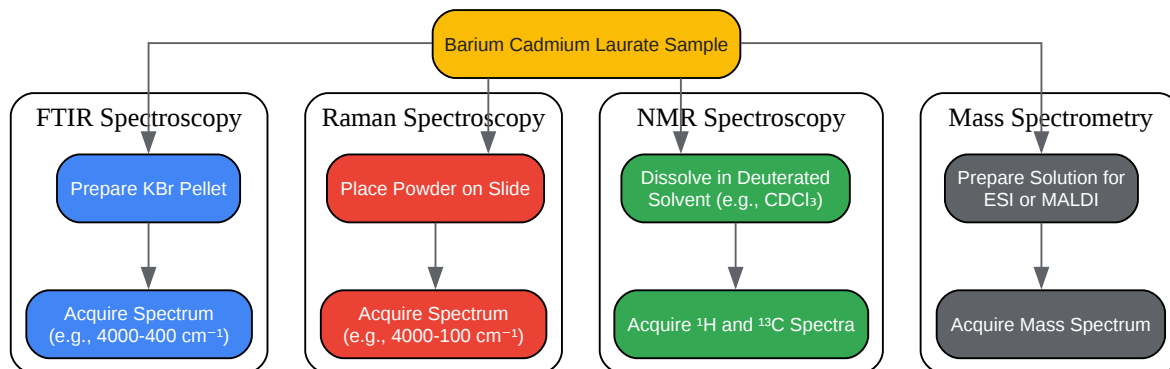
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Diagram 1: Synthesis workflow for Barium Cadmium Laurate.

- Preparation of Sodium Laurate: Dissolve lauric acid in ethanol. Separately, prepare a stoichiometric amount of sodium hydroxide in water. Slowly add the NaOH solution to the lauric acid solution with stirring to form sodium laurate.
- Preparation of Mixed Metal Salt Solution: Prepare an aqueous solution containing equimolar amounts of barium chloride (BaCl₂) and cadmium chloride (CdCl₂).

- **Precipitation:** Slowly add the mixed metal salt solution to the sodium laurate solution with vigorous stirring. A precipitate of barium cadmium laurate will form.
- **Isolation and Purification:** The precipitate is collected by filtration, washed several times with deionized water and then with ethanol to remove any unreacted starting materials and by-products.
- **Drying:** The final product is dried in a vacuum oven at a controlled temperature (e.g., 60-80 °C) to a constant weight.

Spectroscopic Analysis Workflow



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